

isopyrazam gas chromatography-mass spectroscopy analysis

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Compound Focus: Isopyrazam

CAS No.: 881685-58-1

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Chemical Properties and Regulatory Background

Isopyrazam is a broad-spectrum succinate dehydrogenase inhibitor (SDHI) fungicide used extensively in agriculture [1] [2].

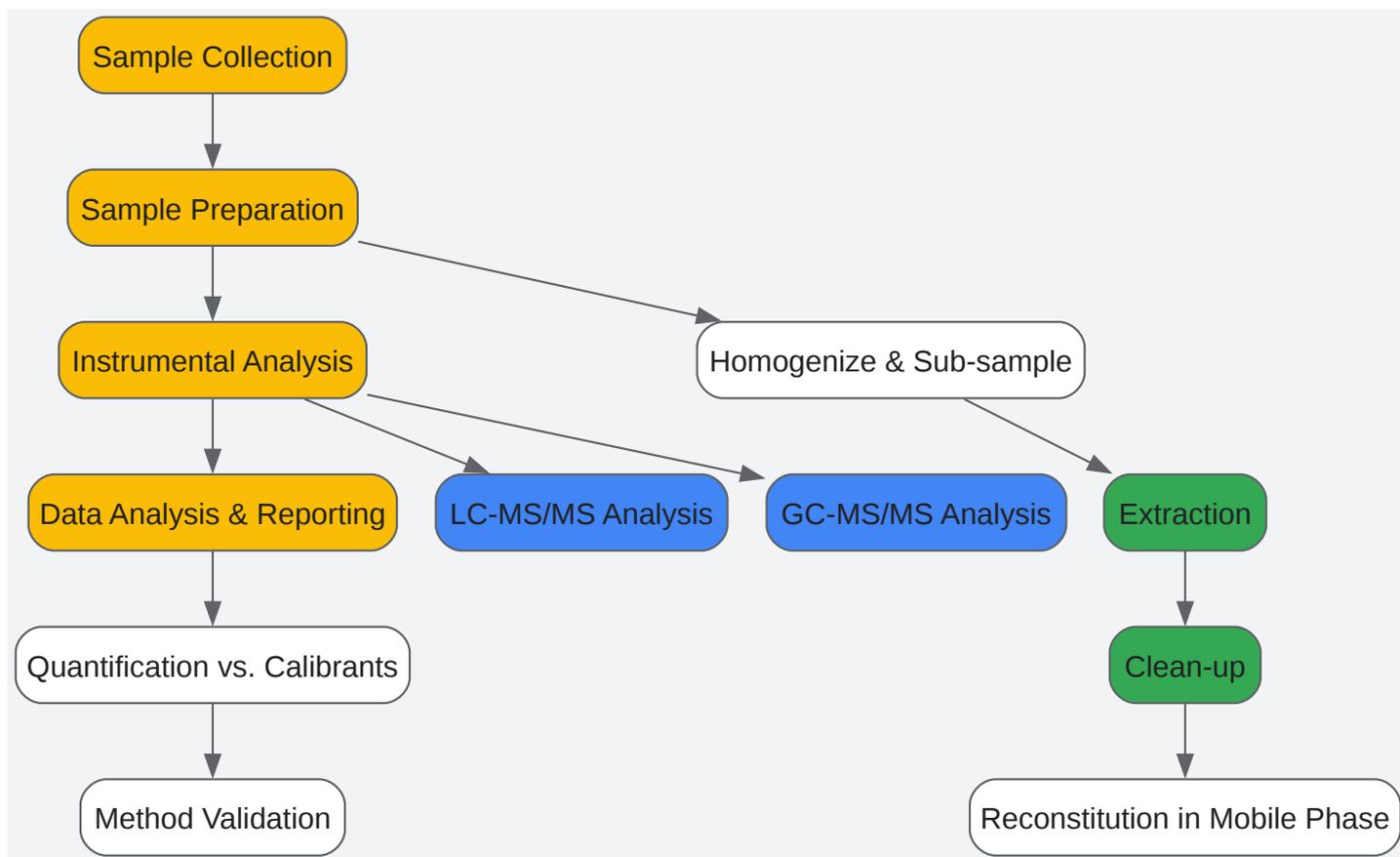
- **Chemical Description:** Its IUPAC name is 3-(difluoromethyl)-1-methyl-N-[1,2,3,4-tetrahydro-9-(1-methylethyl)-1,4-methanonaphthalen-5-yl]-1H-pyrazole-4-carboxamide [3].
- **Regulatory Status:** The European Food Safety Authority (EFSA) has established Maximum Residue Levels (MRLs) for **isopyrazam** in various commodities. The residue definition for enforcement is **isopyrazam (sum of isomers)** [2]. Fully validated analytical methods are expected to have a limit of quantification (LOQ) of **0.01 mg/kg** for high water content, high oil content, and dry matrices [2].

Analytical Techniques for Isopyrazam

The following table summarizes the primary chromatographic techniques used for **isopyrazam** analysis as per the retrieved documents:

| Analytical Technique | Application Context | Key Characteristics | Source |
|--------------------------|--|---|--------|
| LC-MS/MS | Analysis in cucumbers, rat plasma, and as part of multi-fungicide methods [4] [5]. | Considered a highly reliable and widely used method; often involves sophisticated sample preparation like QuEChERS [1] [4]. | |
| GC-MS / GC-MS/MS | Residue analysis in bee and bee pollen samples [3]. | Listed as a suitable technique; specific applications show its use in complex matrices with tandem MS for confirmation [3]. | |
| Paper Capillary Spray MS | Rapid screening of pyrazole fungicides in wine [1]. | An ambient ionization technique that allows for fast analysis with minimal sample preparation [1]. | |

The experimental workflow for analyzing pesticide residues like **isopyrazam** typically involves several key stages, from sample collection to data analysis, with the choice of instrumentation being a critical step.



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Detailed LC-MS/MS Protocol for Cucumbers

The following protocol is adapted from a study that developed a sensitive method for simultaneously determining **isopyrazam** and azoxystrobin in cucumbers using HPLC-MS/MS [4].

Sample Preparation (Modified QuEChERS)

- **Extraction:** The cucumber samples are extracted with **acetonitrile**.
- **Clean-up:** The extract is cleaned up using a combination of **octadecylsilyl silica (C18)** and **graphite carbon black** to remove co-extractives like fats and pigments.

Instrumental Analysis (HPLC-MS/MS)

- **Chromatography:**
 - **Column:** Inertsil ODS-2 analytical column (5 μ m, 4.6 \times 150 mm).
 - **Mobile Phase:** Methanol and water (80:20, v/v) containing 0.1% (v/v) formic acid.
 - **Flow Rate:** 0.8 mL/min.
 - **Injection Volume:** 5 μ L.
 - **Run Time:** 10 minutes.
- **Mass Spectrometry:**
 - **Ionization:** Electrospray Ionization (ESI) in positive mode.
 - **Detection:** Multiple Reaction Monitoring (MRM).
 - **Ion Transitions:** Monitor the transition from the precursor ion m/z 360.3 to the product ion m/z 244.1 for isopyrazam [5].
 - **Source Parameters:**
 - Nebulizer Gas: 8 L/min
 - Curtain Gas: 8 L/min
 - Collision Gas (CAD): 4 L/min
 - Ion Spray Voltage: 4500 V
 - Temperature: 450 $^{\circ}$ C

Method Validation Data

The described method was rigorously validated, yielding the following performance characteristics [4]:

| Validation Parameter | Result for Isopyrazam |
|---|-----------------------|
| Limit of Quantification (LOQ) | 0.498 μ g/kg |
| Recovery Rate | 91.48% to 114.62% |
| Precision (Relative Standard Deviation) | < 13.1% |

Critical Experimental Considerations

- **Matrix Effects:** The sample matrix can significantly suppress or enhance the ionization of the analyte in the mass spectrometer. The protocol for cucumbers explicitly evaluated matrix effects [4]. You must

assess this for your specific sample type, and using a stable isotope-labeled internal standard for **isopyrazam**, if available, is the best way to compensate for it.

- **Isomer Separation: Isopyrazam** is a mixture of isomers. The EFSA review notes that the impact of plant and livestock metabolism on the enantiomer ratio in final residues is a point of consideration, though it may not affect all enforcement analyses [2]. Be aware that your chromatographic method may need to separate these isomers.
- **Safety and Regulation: Isopyrazam** is classified as toxic to reproduction (Category 1B) and as a carcinogen (Category 2) [2]. Always consult the latest Safety Data Sheet (SDS) and adhere to all local regulations for handling and disposal.

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References

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